

Technical Guide: Isotopic Purity and Stability of Glyphosate-13C2,15N

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Compound of Interest

Compound Name: Glyphosate-13C2,15N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity and stability of **Glyphosate-13C2,15N**, a critical internal standard for the quantitative analysis of glyphosate residues. This document outlines the specifications for isotopic and chemical purity, details the experimental protocols for their determination, and discusses the stability of the compound under various conditions.

Isotopic and Chemical Purity

Glyphosate-13C2,15N is synthesized to contain two stable isotopes, Carbon-13 (^{13}C) and Nitrogen-15 (^{15}N), at specific positions within the molecule. This isotopic labeling allows for its use as an internal standard in mass spectrometry-based analytical methods, providing accurate quantification by correcting for matrix effects and variations in instrument response. The utility of this labeled standard is fundamentally dependent on its isotopic enrichment and chemical purity.

Data Presentation

The following tables summarize the typical quantitative data for the purity of commercially available **Glyphosate-13C2,15N**.

Table 1: Isotopic Purity Specifications

Parameter	Specification
Isotopic Enrichment	≥ 98 atom %
¹³ C Enrichment	Typically ≥ 99%
¹⁵ N Enrichment	Typically ≥ 98%

Table 2: Chemical Purity Specifications

Parameter	Specification	Method of Analysis
Chemical Purity	≥ 95% (CP)	Quantitative NMR (qNMR)
Appearance	White to Off-White Solid	Visual Inspection

Experimental Protocols

Accurate determination of isotopic and chemical purity is essential for the validation of **Glyphosate-13C2,15N** as an analytical standard. The following sections detail the methodologies for these key experiments.

Determination of Isotopic Purity by Mass Spectrometry

Objective: To determine the isotopic enrichment of ¹³C and ¹⁵N in **Glyphosate-13C2,15N**.

Methodology: High-resolution mass spectrometry (HRMS) is employed to resolve the isotopologues of glyphosate and accurately determine their relative abundances.

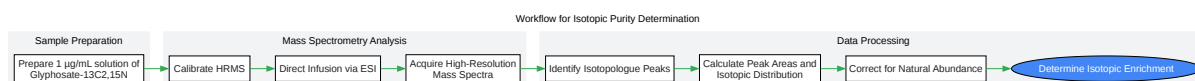
Instrumentation:

- A high-resolution mass spectrometer (e.g., Orbitrap or FT-ICR) capable of resolving power > 100,000.
- Electrospray ionization (ESI) source.

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **Glyphosate- $^{13}\text{C}_2,^{15}\text{N}$** in a suitable solvent (e.g., water or methanol) at a concentration of approximately 1 $\mu\text{g/mL}$.
- **Instrument Calibration:** Calibrate the mass spectrometer using a standard calibration mixture to ensure high mass accuracy.
- **Direct Infusion:** Infuse the sample solution directly into the ESI source at a constant flow rate.
- **Data Acquisition:** Acquire mass spectra in the appropriate mass range to include the unlabeled glyphosate (M), the singly labeled species (M+1, M+2), and the doubly labeled species (M+3).
- **Data Analysis:**
 - Identify the monoisotopic peak of the unlabeled glyphosate and the peaks corresponding to the $^{13}\text{C}_2$ and ^{15}N labeled species.
 - Calculate the isotopic distribution by measuring the area of each peak.
 - Correct for the natural abundance of ^{13}C and ^{15}N in the unlabeled portion of the molecule to determine the true isotopic enrichment.

Diagram of Isotopic Purity Determination Workflow:



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Caption: Workflow for Isotopic Purity Determination by HRMS.

Determination of Chemical Purity by Quantitative NMR (qNMR)

Objective: To determine the chemical purity of the **Glyphosate-13C2,15N** solid material.

Methodology: Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a primary ratio method for determining the purity of organic compounds without the need for a specific reference standard of the analyte.

Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or higher).
- A calibrated internal standard of known purity (e.g., maleic acid).

Procedure:

- Sample Preparation:
 - Accurately weigh a known amount of **Glyphosate-13C2,15N** and the internal standard into a vial.
 - Dissolve the mixture in a known volume of a suitable deuterated solvent (e.g., D₂O).
 - Transfer the solution to an NMR tube.
- NMR Data Acquisition:
 - Acquire a ¹H NMR spectrum with parameters optimized for quantitative analysis, ensuring a sufficient relaxation delay (D1) to allow for complete relaxation of all relevant protons.
 - Use a 90° pulse angle.
- Data Processing:
 - Process the spectrum with appropriate phasing and baseline correction.

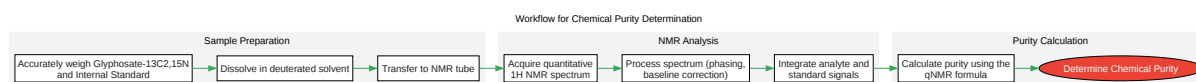
- Integrate a well-resolved signal from **Glyphosate-13C2,15N** and a signal from the internal standard.
- Purity Calculation:
 - Calculate the purity of the **Glyphosate-13C2,15N** using the following formula:

$$\text{Purity (\%)} = (I_{\text{sample}} / N_{\text{sample}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{sample}} / m_{\text{sample}}) * (m_{\text{IS}} / MW_{\text{IS}}) * P_{\text{IS}} * 100$$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- P = Purity of the internal standard
- subscripts "sample" and "IS" refer to **Glyphosate-13C2,15N** and the internal standard, respectively.

Diagram of Chemical Purity Determination Workflow:



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Caption: Workflow for Chemical Purity Determination by qNMR.

Stability of Glyphosate-13C2,15N

The stability of the labeled standard is crucial for ensuring the accuracy and reproducibility of analytical measurements over time. Stability studies are performed to establish recommended storage conditions and shelf life.

Long-Term and Accelerated Stability

Objective: To evaluate the stability of **Glyphosate-13C2,15N** under recommended long-term storage conditions and accelerated (stress) conditions.

Methodology:

- **Long-Term Stability:** Store aliquots of the solid material and solutions at the recommended storage temperature (e.g., -20°C or 4°C). Analyze the purity at specified time intervals (e.g., 0, 3, 6, 9, 12, 18, 24 months).
- **Accelerated Stability:** Store aliquots at elevated temperatures (e.g., 40°C) and humidity (e.g., 75% RH) for a shorter duration (e.g., 6 months). Analyze at intermediate time points.

Analysis: The chemical purity is monitored using a stability-indicating method, typically HPLC-UV or LC-MS, to detect any degradation products.

Table 3: Recommended Storage and Stability

Form	Storage Condition	Stability
Solid	-20°C, protected from light	≥ 1 year
Solution in Water	-20°C or 4°C, protected from light	At least 6 months

Hydrolysis as a Function of pH

Objective: To determine the rate of hydrolysis of **Glyphosate-13C2,15N** in aqueous solutions at different pH values.

Methodology:

- Prepare buffered aqueous solutions of **Glyphosate-13C2,15N** at various pH levels (e.g., pH 4, 7, and 9).
- Store the solutions at a constant temperature.
- Analyze the concentration of **Glyphosate-13C2,15N** at regular intervals using a suitable analytical method (e.g., LC-MS).
- Determine the degradation rate constant and half-life at each pH.

Results: Glyphosate is generally stable to hydrolysis at neutral and acidic pH. However, under strongly alkaline conditions (pH > 9), the rate of hydrolysis can increase.^{[1][2][3]}

Photostability

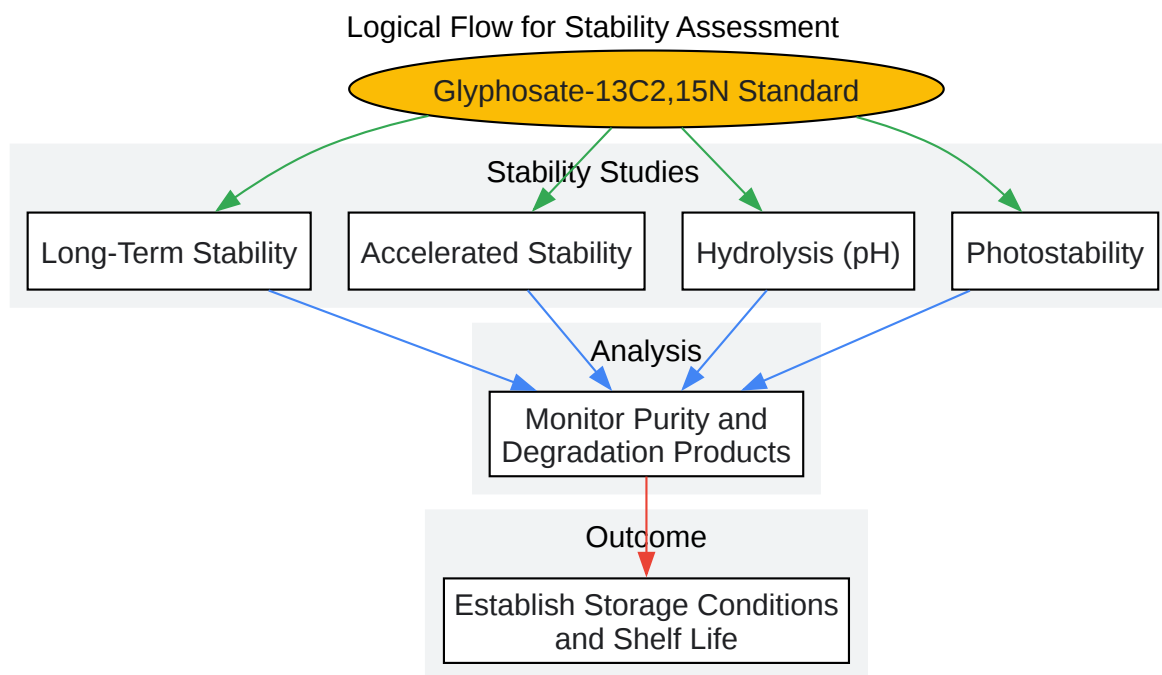
Objective: To assess the stability of **Glyphosate-13C2,15N** upon exposure to light.

Methodology:

- Expose solid material and solutions of **Glyphosate-13C2,15N** to a controlled light source that mimics sunlight (e.g., a xenon lamp).
- Include a dark control to differentiate between light-induced and thermal degradation.
- Analyze the samples for degradation at specified time points.

Results: Glyphosate can undergo photodegradation in aqueous solutions, particularly in the presence of photosensitizers.^{[4][5][6][7]} Therefore, it is recommended to store solutions of **Glyphosate-13C2,15N** protected from light.

Diagram of Stability Testing Logic:



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Caption: Logical Flow for Stability Assessment of **Glyphosate-13C2,15N**.

Conclusion

The isotopic and chemical purity of **Glyphosate-13C2,15N** are critical parameters that must be rigorously controlled and verified to ensure its suitability as an internal standard for quantitative analysis. The methodologies outlined in this guide provide a framework for the accurate determination of these parameters. Furthermore, understanding the stability of **Glyphosate-13C2,15N** under various storage and environmental conditions is essential for maintaining its integrity and ensuring the reliability of analytical data. Proper storage, including protection from light and strongly alkaline conditions, is paramount for preserving the long-term stability of this important analytical standard.

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